# 3-Chloro-2-hydroxy-4-methoxybenzoic acid molecular weight and formula

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *3-Chloro-2-hydroxy-4-methoxybenzoic acid* |
| *CAS No.:* | *1427083-21-3* |
| *Cat. No.:* | *B1471351* |

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# Technical Monograph: 3-Chloro-2-hydroxy-4-methoxybenzoic Acid

## Physicochemical Profiling, Synthetic Architecture, and Medicinal Utility[1]

## Part 1: Executive Technical Summary[1]

**3-Chloro-2-hydroxy-4-methoxybenzoic acid** (CAS: 1427083-21-3) is a highly functionalized benzoic acid derivative serving as a critical scaffold in modern drug discovery.[1] Structurally, it represents a chlorinated analog of 4-methoxysalicylic acid.[1] Its specific substitution pattern—featuring a chlorine atom at the 3-position (ortho to the phenolic hydroxyl) and a methoxy group at the 4-position—imparts unique electronic and steric properties that are exploited in the design of targeted therapeutics, particularly BCL6 BTB domain inhibitors for oncology and cholinergic M1 receptor modulators for neurodegenerative diseases.[1]

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This guide provides a definitive technical analysis of its molecular properties, validated synthetic routes, and application in high-value pharmaceutical intermediates.[2]

# Part 2: Physicochemical Characterization[1]

The precise molecular weight and formula are fundamental for stoichiometric calculations in process chemistry. The values below are calculated based on IUPAC atomic weights.

## Table 1: Core Physicochemical Specifications

| Property | Value | Technical Notes |
|---|---|---|
| IUPAC Name | 3-Chloro-2-hydroxy-4-methoxybenzoic acid | Also referred to as 3-chloro-4-methoxysalicylic acid.[1][3] |
| CAS Registry Number | 1427083-21-3 | Primary identifier for regulatory and sourcing verification.[1][3] |
| Molecular Formula | $C_8H_7ClO_4$ | Elemental Composition: C (47.43%), H (3.48%), Cl (17.50%), O (31.59%).[3][4][5][6] |
| Molecular Weight | 202.59 g/mol | Monoisotopic Mass: 202.0033 Da.[1] |
| Physical State | Solid / Crystalline Powder | Typically off-white to pale yellow.[1] |
| Predicted pKa (COOH) | ~2.8 - 3.2 | Acidic strength increased by electron-withdrawing Cl at C3.[1] |
| Predicted pKa (OH) | ~10.5 | Phenolic OH stabilized by intramolecular H-bonding with COOH.[1] |
| LogP (Predicted) | ~2.2 | Moderate lipophilicity suitable for CNS-active scaffolds.[1] |

## Structural Analysis & Reactivity

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- Electronic Effects: The C3-Chlorine atom provides inductive electron withdrawal (-I), increasing the acidity of the phenolic proton and the carboxylic acid.[1] However, it also exerts a steric blockade, protecting the C2-hydroxyl and C4-methoxy groups from metabolic dealkylation.[1]

- Intramolecular Bonding: A strong hydrogen bond exists between the C2-hydroxyl group and the C1-carboxylate carbonyl.[1] This "pseudo-ring" formation stabilizes the molecule and influences its binding affinity in protein pockets (e.g., mimicking the transition state of peptide hydrolysis).

# Part 3: Synthetic Architecture

Synthesis of this specific isomer requires regioselective control to avoid the thermodynamically favored 5-chloro isomer (which forms para to the activating hydroxyl group).[1] The most robust industrial route avoids direct chlorination of the acid, instead utilizing an aldehyde precursor.

## Method A: Oxidation of 3-Chloro-2-hydroxy-4-methoxybenzaldehyde (Preferred)

This route, cited in patent literature (e.g., WO2019119145A1), ensures high isomeric purity by establishing the chlorination pattern at the aldehyde stage before oxidation.[1]

Protocol:

- Precursor: 3-Chloro-2-hydroxy-4-methoxybenzaldehyde.[1][7]

- Oxidant: Sodium chlorite ($NaClO_2$) with a scavenger (sulfamic acid or resorcinol) to prevent formation of chlorine dioxide.

- Solvent System: Acetonitrile/Water or DMSO/Water buffer ($NaH_2PO_4$).

- Mechanism: The Pinnick (Lindgren) oxidation selectively converts the aldehyde to the carboxylic acid without affecting the electron-rich aromatic ring or the methoxy ether.

## Method B: Regioselective Chlorination (Alternative)

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Direct chlorination of 2-hydroxy-4-methoxybenzoic acid using tert-butyl hypochlorite (t-BuOCl) or N-chlorosuccinimide (NCS).[1]

- Challenge: The C5 position is sterically accessible and electronically activated.
- Control: Low temperature (-78°C to 0°C) and specific solvents (e.g., DCM) are required to favor the C3 substitution, often requiring chromatographic separation from the C5 isomer.

## Visualization: Synthetic Pathway & Drug Application

The following diagram illustrates the validated workflow from precursor to final drug scaffold.

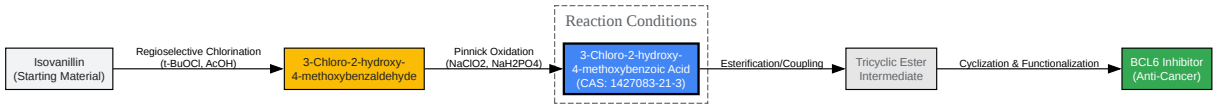


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Figure 1: Synthetic lineage from Isovanillin to BCL6 Inhibitors, highlighting the critical oxidation step.

# Part 4: Applications in Drug Discovery[1][9]

The **3-chloro-2-hydroxy-4-methoxybenzoic acid** moiety acts as a bioisostere for salicylate residues, offering enhanced metabolic stability and altered hydrogen-bonding networks.[1]

## BCL6 BTB Domain Inhibition[7]

- Mechanism: The acid functionality anchors the molecule within the charged lateral groove of the BCL6 BTB domain, a transcriptional repressor implicated in Diffuse Large B-Cell Lymphoma (DLBCL).
- Role: The 3-chloro substituent fills a hydrophobic sub-pocket, increasing potency compared to the non-chlorinated analog.[1]

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## Cholinergic M1 Receptor Modulation[10]

- Application: Used in the synthesis of positive allosteric modulators (PAMs) for Alzheimer's disease.
- Function: The scaffold serves as the "head group" for ligands that potentiate acetylcholine signaling, improving cognitive function without the side effects of direct agonists.

# Part 5: Analytical Validation (Self-Validating System)

To confirm the identity of the synthesized material, the following analytical signatures must be observed. Absence of these signals suggests isomerization (e.g., 5-chloro impurity).[1]

## Proton NMR ($^1$H-NMR) in DMSO-$d_6$[1]

- δ ~3.85 ppm (s, 3H): Methoxy group (-$OCH_3$).[1]
- δ ~6.70 ppm (d, 1H, J=8.8 Hz): Aromatic proton at C5 (Ortho to OMe).
- δ ~7.80 ppm (d, 1H, J=8.8 Hz): Aromatic proton at C6 (Ortho to COOH).
  - Note: The coupling constant (J ~9 Hz) confirms the ortho relationship between the two remaining aromatic protons. If the protons were meta (as in the 5-chloro isomer), J would be ~2 Hz.[1]
- δ ~12-13 ppm (br s): Carboxylic acid and Phenolic OH (often broadened or exchanged).[1]

## Mass Spectrometry (LC-MS)[1]

- Ionization: ESI Negative Mode $[M-H]^-$.
- m/z: Observed peak at 200.99 (Monoisotopic mass 202.00 - 1.008).[1]
- Isotope Pattern: Distinctive Chlorine pattern showing M and M+2 peaks in a 3:1 ratio (intensity of 201 vs 203).

## References

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- Preparation of Tricyclic Inhibitors of BCL6. Source: World Intellectual Property Organization (WO/2019/119145). Context: Describes the use of **3-chloro-2-hydroxy-4-methoxybenzoic acid** as a key intermediate (Step 3) in the synthesis of anti-cancer agents.[1] URL:
- Isoindoline-1-one Derivatives as Cholinergic Muscarinic M1 Receptor Positive Allosteric Modulators.
- PubChem Compound Summary: **3-Chloro-2-hydroxy-4-methoxybenzoic acid**. Source: National Center for Biotechnology Information (NCBI). Context: Verification of chemical structure, formula, and computed properties.[5] URL:[Link]

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